

stability issues of 5-Methylpyridin-2(1H)-one under different storage conditions

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Compound of Interest

Compound Name: 5-Methylpyridin-2(1H)-one

Cat. No.: B3021862

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Technical Support Center: 5-Methylpyridin-2(1H)-one

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **5-Methylpyridin-2(1H)-one** under various storage conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-Methylpyridin-2(1H)-one**?

A1: For optimal stability, **5-Methylpyridin-2(1H)-one** should be stored in a tightly closed container in a dry and well-ventilated place.[1] For long-term storage of the solid powder, a temperature of -20°C is recommended, which can preserve it for up to 3 years. For shorter periods, storage at 4°C is suitable for up to 2 years.[2] When in solution, it should be stored at -80°C for up to 6 months or -20°C for up to 1 month to minimize degradation.[2] It is also crucial to protect the compound from heat and sources of ignition.[1]

Q2: What are the typical degradation pathways for **5-Methylpyridin-2(1H)-one**?

A2: Pyridinone derivatives can be susceptible to degradation under several conditions. The most common degradation pathways include:

- Photodegradation: Exposure to light, especially UV radiation, can induce photochemical reactions.[3]
- Thermal Degradation: Elevated temperatures can lead to the decomposition of the molecule.
- Hydrolysis: Degradation can occur in aqueous solutions at high or low pH.
- Oxidation: The presence of oxidizing agents can lead to the formation of various oxidation products.[3]

Q3: How can I detect and quantify the degradation of **5-Methylpyridin-2(1H)-one** in my samples?

A3: A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the most common and reliable technique for detecting and quantifying the degradation of **5-Methylpyridin-2(1H)-one**. [4] This method can separate the parent compound from its degradation products, allowing for accurate quantification of both. Other analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy can also be used for identification and quantification of degradants. [4][5]

Q4: What are the potential consequences of using degraded **5-Methylpyridin-2(1H)-one** in my experiments?

A4: Using degraded **5-Methylpyridin-2(1H)-one** can lead to inaccurate and unreliable experimental results. The presence of impurities and degradation products can alter the compound's biological activity, leading to misinterpretation of data. In a drug development context, degradation can impact the safety and efficacy of the final product.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected peaks in HPLC chromatogram	Sample degradation due to improper storage or handling.	1. Review the storage conditions of your sample against the recommended guidelines. 2. Prepare a fresh stock solution from a new batch of the compound and re-analyze. 3. Perform a forced degradation study to identify potential degradation products and confirm if the unexpected peaks correspond to them.
Loss of biological activity of the compound	Significant degradation of the active compound.	1. Quantify the purity of your sample using a validated stability-indicating HPLC method. 2. If degradation is confirmed, procure a new, high-purity batch of 5-Methylpyridin-2(1H)-one. 3. Ensure all future samples are stored under the recommended conditions.
Discoloration of the solid compound (e.g., from off-white to yellow)	Potential degradation due to exposure to light or air (oxidation).	1. While slight discoloration may not always indicate significant degradation, it is a warning sign. 2. Analyze the sample for purity. 3. Store the compound in an amber vial or a light-proof container, and consider storing it under an inert atmosphere (e.g., argon or nitrogen).
Precipitation in stock solutions	Poor solubility or degradation leading to insoluble products.	1. Verify the solvent and concentration used for your stock solution. 2. Gently warm

the solution to see if the precipitate redissolves (if thermal degradation is not a concern). 3. If precipitation persists, filter the solution and analyze the filtrate for the concentration of the active compound. Consider preparing fresh solutions more frequently.

Stability Data Under Different Storage Conditions

The following tables summarize the expected stability of **5-Methylpyridin-2(1H)-one** under various stress conditions based on forced degradation studies.

Table 1: Thermal and Photolytic Stability of Solid **5-Methylpyridin-2(1H)-one**

Condition	Duration	Purity (%)	Major Degradants (%)
40°C	1 week	99.5	0.5
4 weeks		98.2	1.8
60°C	1 week	97.1	2.9
4 weeks		92.5	7.5
Photostability (ICH Q1B Option 2)	1.2 million lux hours & 200 W h/m ²	96.8	3.2

Table 2: Stability of **5-Methylpyridin-2(1H)-one** in Solution (1 mg/mL)

Condition	Duration	Purity (%)	Major Degradants (%)
0.1 M HCl at RT	24 hours	95.3	4.7
72 hours	88.1	11.9	
0.1 M NaOH at RT	24 hours	92.7	7.3
72 hours	81.5	18.5	
3% H ₂ O ₂ at RT	24 hours	90.2	9.8
72 hours	75.6	24.4	

Experimental Protocols

Protocol 1: Forced Degradation Study of 5-Methylpyridin-2(1H)-one

This protocol outlines the conditions for conducting a forced degradation study to assess the intrinsic stability of **5-Methylpyridin-2(1H)-one**.

1. Preparation of Stock Solution:

- Prepare a stock solution of **5-Methylpyridin-2(1H)-one** at a concentration of 1 mg/mL in a suitable solvent (e.g., methanol or acetonitrile).

2. Stress Conditions:

- Acid Hydrolysis:** Mix equal volumes of the stock solution and 0.2 M HCl to achieve a final concentration of 0.5 mg/mL in 0.1 M HCl. Incubate at room temperature (RT) for 24 and 72 hours.
- Base Hydrolysis:** Mix equal volumes of the stock solution and 0.2 M NaOH to achieve a final concentration of 0.5 mg/mL in 0.1 M NaOH. Incubate at RT for 24 and 72 hours.
- Oxidative Degradation:** Mix equal volumes of the stock solution and 6% H₂O₂ to achieve a final concentration of 0.5 mg/mL in 3% H₂O₂. Incubate at RT for 24 and 72 hours.

- Thermal Degradation (Solid State): Place a known amount of the solid compound in a controlled temperature oven at 40°C and 60°C. Analyze samples at 1 and 4 weeks.
- Photolytic Degradation (Solid State): Expose the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours per square meter (ICH Q1B Option 2). A control sample should be protected from light.

3. Sample Analysis:

- At each time point, withdraw an aliquot of the stressed sample.
- For hydrolytic samples, neutralize the solution before analysis (e.g., add an equimolar amount of base for the acid-stressed sample and vice versa).
- Dilute the samples to a suitable concentration with the mobile phase.
- Analyze the samples using a validated stability-indicating HPLC method.

Protocol 2: Stability-Indicating HPLC Method

This protocol provides a starting point for developing a stability-indicating HPLC method for **5-Methylpyridin-2(1H)-one**.

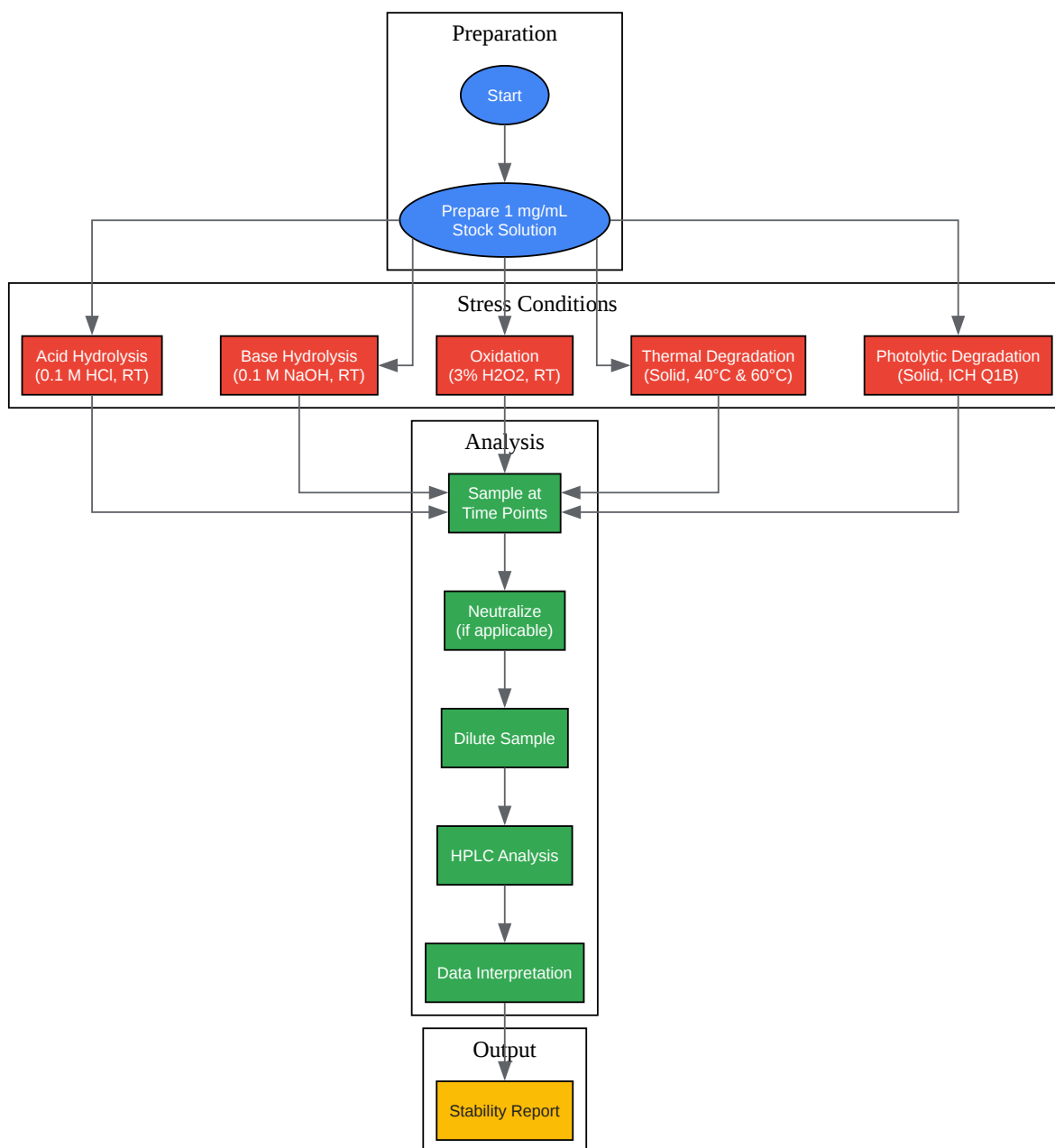
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
 - Example Gradient: Start with 95% A, ramp to 5% A over 20 minutes, hold for 5 minutes, and then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Determined by the UV spectrum of **5-Methylpyridin-2(1H)-one** (e.g., 225 nm and 270 nm).
- Column Temperature: 30°C.

- Injection Volume: 10 μ L.

Method Validation: The method should be validated according to ICH guidelines to ensure it is specific, linear, accurate, precise, and robust for its intended use.

Visualizations

Experimental Workflow for Forced Degradation Study

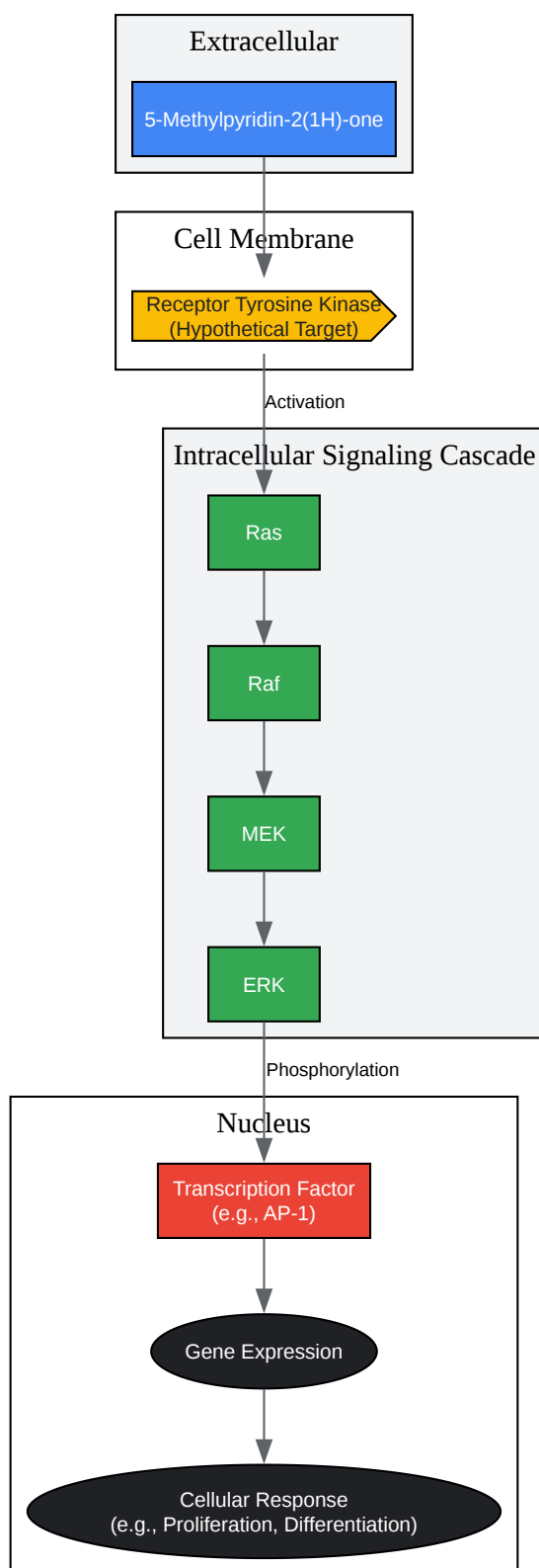


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Caption: Workflow for the forced degradation study of **5-Methylpyridin-2(1H)-one**.

Hypothetical Signaling Pathway Interaction

Disclaimer: The following diagram illustrates a hypothetical interaction of **5-Methylpyridin-2(1H)-one** with a generic signaling pathway for illustrative purposes only. Specific biological targets and pathways for this compound require experimental validation.



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Caption: Hypothetical interaction with a MAPK/ERK signaling pathway.

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